

Personal protective equipment for handling 3,4-Diaminobenzophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Diaminobenzophenone

Cat. No.: B196073

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Essential Safety and Handling Guide for 3,4-Diaminobenzophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3,4-Diaminobenzophenone**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

3,4-Diaminobenzophenone is classified with the following hazards:

- Causes skin irritation (H315)[1][2][3]
- Causes serious eye irritation (H319)[1][2][3]
- May cause respiratory irritation (H335)[1][2][3]

The signal word for this chemical is Warning.[2]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₃ H ₁₂ N ₂ O[1][2][4]
Molecular Weight	212.25 g/mol [2][4]
CAS Number	39070-63-8[1][4]
EC Number	254-273-8[1]
Melting Point	115-117 °C
Hazard Statements	H315, H319, H335[3]

Operational and Safety Protocols

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **3,4-Diaminobenzophenone**:

- Eye Protection: Wear safety goggles or a face shield.[3][5]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile).[6]
- Respiratory Protection: In case of insufficient ventilation or potential for dust formation, use a NIOSH-approved N95 dust mask or a higher-level respirator.
- Skin and Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin contact.[1][3]

Safe Handling Procedures

- Engineering Controls: Handle the substance only in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[1][3]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[1][3] Do not eat, drink, or smoke in the handling area.[1] Wash hands thoroughly after handling.[1][3]
- Procedural Steps:

- Ensure all necessary PPE is correctly worn before handling.
- Weigh and handle the solid material in a designated area with controlled ventilation to prevent dust from spreading.
- Avoid creating dust.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[3\]](#)

Storage Plan

- Conditions: Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Container: Keep the container tightly closed.[\[1\]](#)[\[3\]](#)
- Security: Store in a locked-up area to prevent unauthorized access.[\[1\]](#)

Emergency and Disposal Plans

Emergency Procedures

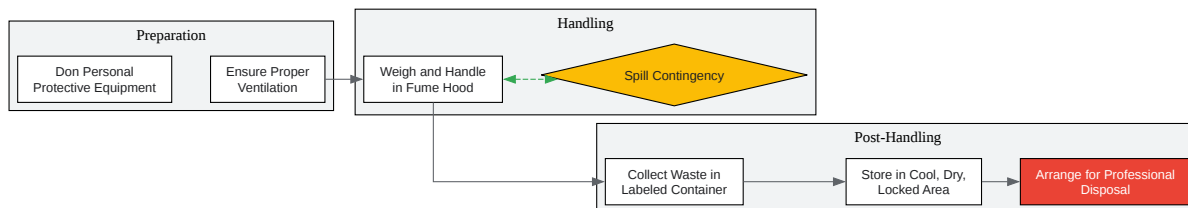
- In Case of a Spill:
 - Evacuate non-essential personnel from the immediate area.
 - Ventilate the spillage area.[\[1\]](#)
 - Wear appropriate PPE, including respiratory protection, before attempting cleanup.[\[1\]](#)
 - Contain the spill. Mechanically recover the product (e.g., sweep or vacuum) without creating dust.[\[1\]](#)
 - Place the spilled material into a designated, labeled container for disposal.[\[1\]](#)
 - Clean the spill area thoroughly.
- First Aid Measures:

- After Inhalation: Move the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a poison center or doctor.[1][3]
- After Skin Contact: Immediately wash the skin with plenty of water.[1] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, seek medical advice.[1]
- After Eye Contact: Rinse cautiously with water for several minutes.[1][3] If present, remove contact lenses if it is easy to do so. Continue rinsing.[1][3] If eye irritation persists, get medical attention.[1][3]
- After Ingestion: If the person feels unwell, call a poison center or a doctor.[1] Do NOT induce vomiting.[3]

Disposal Plan

- Waste Collection:
 - Collect solid waste of **3,4-Diaminobenzophenone** in a dedicated, leak-proof, and clearly labeled container.
 - Contaminated items such as gloves, weighing paper, and pipette tips should be collected in a separate, clearly labeled container.[7]
- Disposal Method:
 - Dispose of the chemical waste and contaminated materials through an approved waste disposal plant or a licensed collector.[1][3][7] Do not dispose of it down the drain or into the environment.[1]
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of **3,4-Diaminobenzophenone**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3,4-Diaminobenzophenone]. BenchChem, [2025]. [Online PDF]. Available at:

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Phone: (601) 213-4426
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